

Chemical and Solubility Profile of Epitalon

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Compound Focus: Epitalon

CAS No.: 64082-79-7

Cat. No.: S1927718

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The table below summarizes the known physicochemical properties of **Epitalon**.

Property	Description	Notes
Amino Acid Sequence	Ala-Glu-Asp-Gly (AEDG)	Synthetic tetrapeptide; primary structure is Ala-Glu-Asp-Gly bound via α -peptide bonds [1].
Molecular Form	Free-base; commonly available as acetate or trifluoroacetic acid (TFA) salt [1].	Commercial sources often provide peptide in salt form for stability [1].
Reported Solvents	Bacteriostatic Water, Sterile Water [2].	Standard solvents for reconstitution in research settings.
Reported Solubility	Readily soluble in aqueous solutions (e.g., reconstitution of 10 mg in 1 mL of water yields a 10 mg/mL solution) [2].	Comprehensive solubility profiling in various solvents (DMSO, ethanol) is not detailed in available literature.
Storage (Lyophilized)	Frozen, ideally at -20°C ; protected from light [3] [2].	Maintains peptide integrity before reconstitution.
Storage (Reconstituted)	Refrigerated at 2°C to 8°C [3] [2].	Stability duration post-reconstitution is not definitively established; use within a short period is recommended.

Detailed Preparation and Reconstitution Protocol

This protocol outlines the preparation of a 10 mg/mL **Epitalon** solution for subcutaneous administration, as referenced in pre-clinical studies [2].

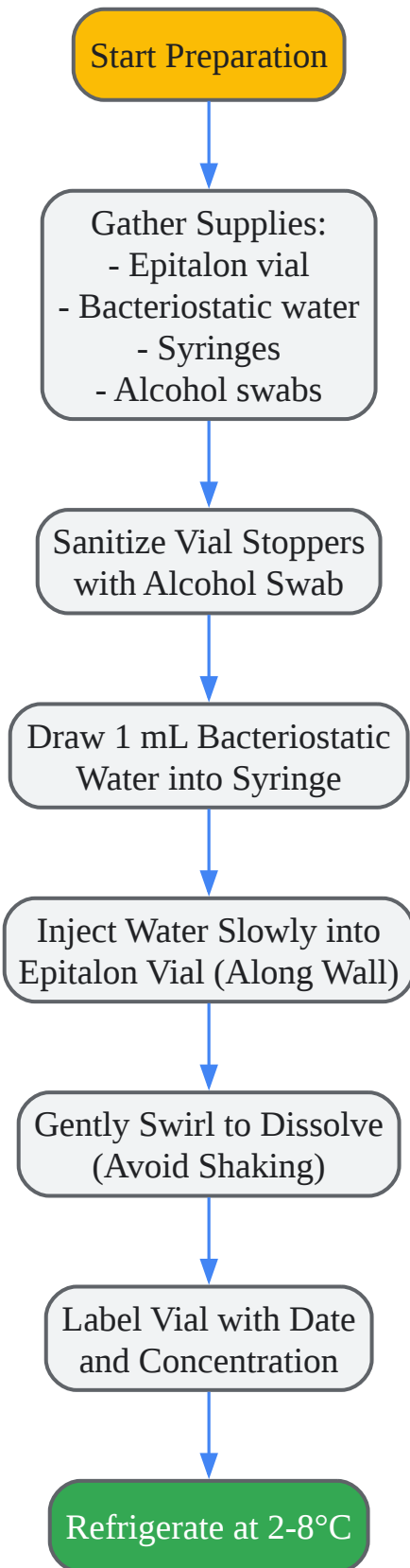
Supplies Needed:

- Lyophilized **Epitalon** (10 mg vial)
- Bacteriostatic Water (1 mL)
- Sterile 1 mL insulin syringes
- Alcohol swabs

Reconstitution Steps:

- **Sanitize:** Clean the rubber stopper of the **Epitalon** vial and the bacteriostatic water vial with an alcohol swab [2].
- **Draw Solvent:** Draw 1 mL of bacteriostatic water into a sterile syringe [2].
- **Reconstitute:** Slowly inject the 1 mL of water into the **Epitalon** vial. To avoid denaturing the peptide, inject the stream gently **along the wall of the vial** instead of directly onto the powder cake. Gently swirl the vial until the powder is **fully dissolved**. Avoid vigorous shaking [2].
- **Label and Store:** Label the reconstituted vial with the date and concentration. Store it immediately in a refrigerator at **2°C to 8°C** [2].

The following workflow diagram summarizes the preparation and storage protocol:



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Experimental Administration in Research Models

The table below summarizes dosing and administration parameters from published in vitro and in vivo studies.

Experimental Model	Reported Dosage & Concentration	Administration & Duration	Key Findings
Human Cell Lines (e.g., breast cancer, normal epithelial/fibroblast cells) [4]	0.1 - 1.0 µg/mL in culture medium	Added daily to cell culture for 4 days to 3 weeks .	Dose-dependent telomere length extension via telomerase upregulation in normal cells [4].
Human Retinal Epithelial Cells (ARPE-19) [5]	20, 40, 60 ng/mL in culture medium	Used in a high-glucose injury model to assess wound healing.	Restored impaired wound healing and reduced oxidative stress and fibrosis [5].
Pre-Clinical Animal Models (e.g., rodents, primates) [3]	5 - 10 mg per day (equivalent to ~0.1-10 µg/mouse/day in rodent studies [6])	Subcutaneous injection; 10 to 20 consecutive days per cycle [3].	Normalized circadian rhythms (melatonin/cortisol) and demonstrated geroprotective effects [3].

Critical Application Notes for Researchers

- **Solvent and Stability:** Bacteriostatic water, containing 0.9% benzyl alcohol, is the preferred diluent for multi-dose in vivo studies due to its preservative properties. The stability of the reconstituted solution should be validated for each specific research application.
- **Administration Route:** The vast majority of in vivo studies utilize **subcutaneous injection** to ensure consistent systemic absorption and biological effect, bypassing first-pass metabolism [6]. While oral and intranasal routes have been explored, their bioavailability is not well-established [6].
- **Dosing Paradigm:** Research indicates **Epitalon** functions as a "regulatory reset switch." Effects are achieved through **short, cyclical dosing** (e.g., 10-20 days) rather than continuous administration, with benefits persisting long after the course is completed [3].
- **Regulatory Status:** **Epitalon** is **not approved** by the FDA, EMA, or other major regulatory agencies for human therapeutic use. It is strictly an experimental research compound [3].

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